

Application Note: Quantitative Analysis of Amisulpride in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Amisulpride-d5

CAS No.: 1216626-17-3

Cat. No.: B15616560

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Introduction

Amisulpride is an atypical antipsychotic and antiemetic agent utilized in the management of schizophrenia and postoperative nausea and vomiting.[1] For pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence evaluations, precise and accurate quantification of Amisulpride in human plasma is essential.[1] This document details a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the robust and sensitive quantification of Amisulpride in human plasma, employing **Amisulpride-d5** as a stable isotope-labeled internal standard to ensure accuracy and precision.[1][2]

Principle of the Method

This method employs liquid chromatography (LC) for the separation of Amisulpride from endogenous plasma components. Detection and quantification are subsequently achieved through tandem mass spectrometry (MS/MS) using Multiple Reaction Monitoring (MRM).[1] The use of a stable isotope-labeled internal standard, **Amisulpride-d5**, corrects for potential variability during sample preparation and analysis.[3] The protocol involves either liquid-liquid extraction or protein precipitation for sample cleanup, followed by chromatographic separation

on a reverse-phase column.[1][4] Quantification is performed in the positive ion electrospray ionization (ESI) mode.[4][5]

Experimental Protocols

1. Materials and Reagents

- Amisulpride reference standard
- **Amisulpride-d5** internal standard[2]
- Methanol (HPLC or LC-MS grade)[1]
- Acetonitrile (HPLC or LC-MS grade)[1]
- Formic acid (LC-MS grade)[1]
- Ammonium acetate (LC-MS grade)[1]
- Ultrapure water[1]
- Drug-free human plasma (K2EDTA as anticoagulant)[1]
- Diethyl ether (for liquid-liquid extraction)[2]

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Liquid Chromatography (UPLC) system[2][6]
- Tandem mass spectrometer with an electrospray ionization (ESI) source[2]
- Analytical columns such as Zorbax Bonus-RP C18 (4.6 x 75 mm, 3.5 μ m) or Phenomenex phenyl-hexyl (50.0 x 2.1 mm, 1.7 μ m)[1][4]

3. Preparation of Stock and Working Solutions

- Amisulpride Stock Solution (1 mg/mL): An appropriate amount of Amisulpride reference standard is accurately weighed and dissolved in methanol to achieve a final concentration of

1 mg/mL.[1]

- Internal Standard (**Amisulpride-d5**) Stock Solution (1 mg/mL): A 1 mg/mL stock solution of **Amisulpride-d5** is prepared in methanol.[1]
- Working Solutions: Serial dilutions of the Amisulpride stock solution are prepared in a 50:50 methanol:water mixture to create working solutions for calibration curve standards and quality control (QC) samples.[2]
- Internal Standard Working Solution (200.0 ng/mL): The **Amisulpride-d5** stock solution is diluted with 50% methanol to a final concentration of 200.0 ng/mL.[4]

4. Sample Preparation

Two primary methods for sample preparation are outlined below:

Method A: Liquid-Liquid Extraction (LLE)[4]

- Into a vial, add 100 μ L of the internal standard working solution (200.0 ng/mL) and 100 μ L of the plasma sample (calibration standard, QC, or unknown) and briefly vortex.[4]
- Add 2.5 mL of diethyl ether as the extraction solvent and vortex for approximately 20 minutes.[4]
- Centrifuge the mixture at 4000 rpm for 10 minutes at 20°C.[4]
- The samples are then flash-frozen using dry ice/acetone.[4]
- The supernatant from each vial is transferred to a new set of vials.[4]
- The samples are evaporated to dryness at 40°C under a stream of nitrogen.[4]
- The dried residue is reconstituted with 500 μ L of the reconstitution solution and vortexed briefly before being transferred to autosampler vials for injection into the LC-MS/MS system.
[4]

Method B: Protein Precipitation[1]

- In a microcentrifuge tube, pipette 50 µL of the plasma sample.[1]
- Add 20 µL of the internal standard working solution (e.g., 100 ng/mL **Amisulpride-d5**).[1]
- To precipitate plasma proteins, add 150 µL of acetonitrile and vortex the mixture for 5 minutes.[1]
- Centrifuge at 15,000 rpm for 8 minutes at 4°C.[1]
- Transfer 40 µL of the supernatant to a clean tube and add 200 µL of ultrapure water.[1]
- Briefly vortex and transfer to an autosampler vial for LC-MS/MS analysis.[1]

LC-MS/MS Parameters

Liquid Chromatography Parameters

Parameter	Condition 1	Condition 2
Column	Zorbax Bonus-RP C18, 4.6 x 75 mm, 3.5 µm[4]	Phenomenex phenyl-hexyl, 50.0 × 2.1 mm, 1.7 µm[1]
Mobile Phase A	0.2% Formic acid in water[4]	Water with 0.1% formic acid and 2 mM ammonium acetate[1]
Mobile Phase B	Methanol[4]	Methanol with 0.1% formic acid and 2 mM ammonium acetate[6]
Composition	Isocratic: 35:65 (v/v) Mobile Phase A:B[4]	Gradient elution may be applied[7]
Flow Rate	0.5 mL/min[4]	0.4 mL/min[6]
Column Temperature	30°C[3]	35-40°C[6]
Injection Volume	5 µL[3]	2.0 µL[6]
Retention Time	Approximately 1.1 ± 0.2 min[4]	

Mass Spectrometry Parameters

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive[1]
Scan Type	Multiple Reaction Monitoring (MRM)[1]
Source Temperature	500°C[4]
Ion Spray Voltage	5500 V[4]

MRM Transitions

The selectivity of the LC-MS/MS method is achieved by monitoring specific precursor-to-product ion transitions for both Amisulpride and its internal standard, **Amisulpride-d5**. [2]

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Polarity
Amisulpride	370.1	242.1	Positive[2]
Amisulpride-d5	375.1	242.1	Positive[2]

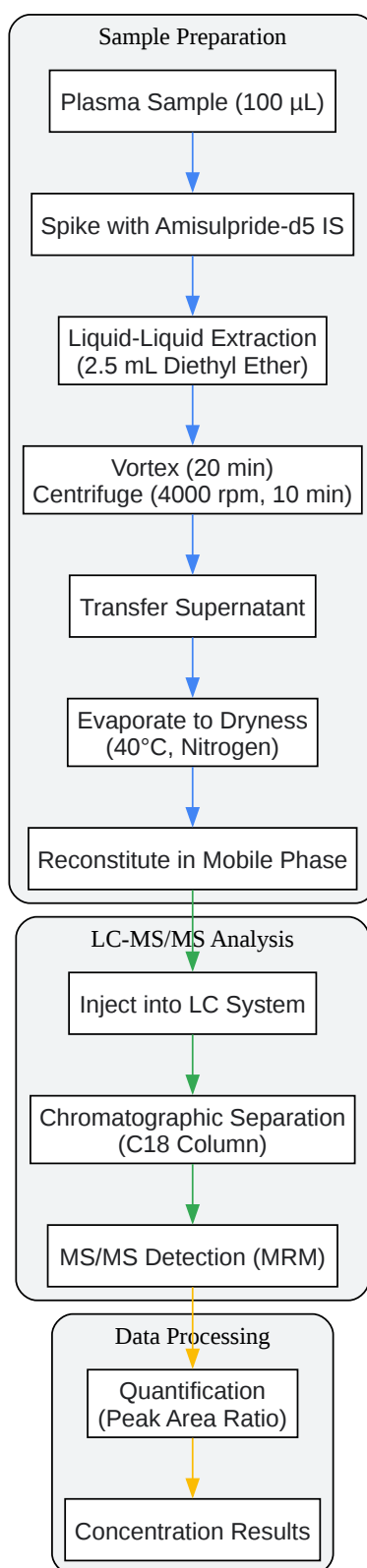
Data Analysis and Method Validation

The concentration of Amisulpride in the samples is determined by calculating the peak area ratio of the analyte to the internal standard. [1] A calibration curve is generated by plotting these peak area ratios against the corresponding concentrations of the calibration standards. [1]

Method Performance Characteristics

Parameter	Result
Linearity Range	2.0–2500.0 ng/mL[4]
Correlation Coefficient (r^2)	≥ 0.9982 [4]
Intra-day Precision (%CV)	0.9 to 1.7%[4]
Inter-day Precision (%CV)	1.5 to 2.8%[4]
Intra-day Accuracy	98.3 to 101.5%[4]
Inter-day Accuracy	96.0 to 101.0%[4]
Recovery of Amisulpride	74.63% (Overall Average)[4][8]
Recovery of Amisulpride-d5	65.07% (Overall Average)[4][8]

Workflow Visualization



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Caption: Experimental workflow for Amisulpride quantification.

Conclusion

The described LC-MS/MS method, which utilizes multiple reaction monitoring, offers a sensitive, specific, and dependable means for quantifying Amisulpride in human plasma.[2][4] The incorporation of a deuterated internal standard, **Amisulpride-d5**, guarantees high accuracy and precision, rendering this method well-suited for a broad spectrum of clinical and research applications.[2][3]

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 3. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 4. Development and Validation of Amisulpride in Human Plasma by HPLC Coupled with Tandem Mass Spectrometry and its Application to a Pharmacokinetic Study - PMC [pmc.ncbi.nlm.nih.gov]
- 5. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 6. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 7. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 8. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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